

Navigating the Safe Disposal of ADX71441: A Procedural Guide

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Compound of Interest

Compound Name:	ADX71441
CAS No.:	1207440-88-7
Cat. No.:	B1664386

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For researchers, scientists, and drug development professionals utilizing **ADX71441**, a potent and selective positive allosteric modulator (PAM) of the GABA-B receptor, ensuring its proper disposal is a critical component of laboratory safety and regulatory compliance. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **ADX71441** is not publicly available, this guide provides essential safety and logistical information based on general principles of laboratory chemical waste management and data from related compounds, such as the GABA-B receptor agonist, baclofen.

ADX71441 has been investigated for its therapeutic potential in conditions such as anxiety, pain, and addiction.[1][2] Its mechanism of action involves enhancing the effect of the endogenous neurotransmitter GABA at the GABA-B receptor.[3] Understanding the proper handling and disposal of this compound is paramount for maintaining a safe research environment.

Quantitative Data Summary

The following table summarizes key quantitative data for **ADX71441** gathered from available literature.

Property	Value
Molecular Weight	436.8 g/mol
Bioavailability	Orally bioavailable in mice and rats
Brain Penetration	Yes
Minimum Effective Dose (Mouse)	3 mg/kg (Marble burying test)
Minimum Effective Dose (Rat)	3 mg/kg (Elevated plus maze test)
Muscle Relaxant Effect (Rat)	MED 10 mg/kg (Rotarod test)

Proper Disposal Procedures for ADX71441

The following step-by-step procedures are recommended for the safe disposal of **ADX71441** and associated materials. These guidelines are based on standard laboratory practices for chemical waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **ADX71441** for disposal, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat to protect from spills.

Step 2: Waste Segregation and Collection

- Solid Waste:
 - Collect un-used or expired **ADX71441** powder in a clearly labeled, sealed container designated for chemical waste.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should also be placed in this container.

- The container should be labeled as "Hazardous Waste" and include the full chemical name: N-[5-[4-[(4-chloro-3-fluorophenyl)methyl]-6-methoxy-3,5-dioxo-1,2,4-triazin-2-yl]-2-fluorophenyl]acetamide.
- Liquid Waste:
 - Solutions containing **ADX71441** should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste.
 - Do not mix with other incompatible waste streams.
 - The container should be labeled as "Hazardous Waste" with the chemical name and approximate concentration.

Step 3: Accidental Spill Clean-up

In the event of a spill, follow these procedures:

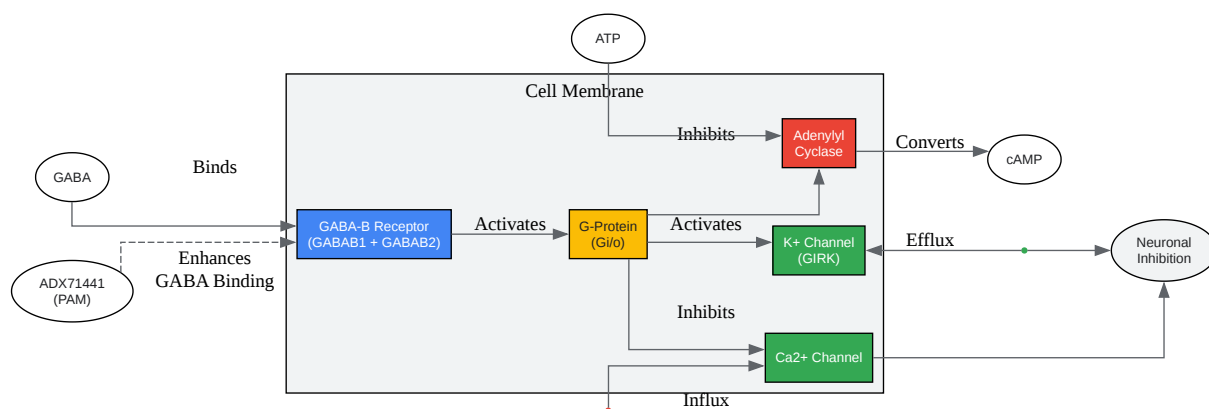
- Evacuate the immediate area to prevent exposure.
- Wear appropriate PPE, including respiratory protection if the compound is in powder form.
- For small powder spills, gently cover with an absorbent material to avoid creating dust.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- Carefully collect the absorbed material and place it in the designated hazardous waste container.
- Clean the spill area with soap and water.

Step 4: Final Disposal

- All collected waste containing **ADX71441** must be disposed of through a licensed professional waste disposal service.
- Do not dispose of **ADX71441** down the drain or in regular trash.^{[4][5]}
- Follow all federal, state, and local environmental regulations for hazardous waste disposal.

ADX71441 Mechanism of Action: GABA-B Receptor Signaling Pathway

ADX71441 acts as a positive allosteric modulator of the GABA-B receptor. This means it binds to a site on the receptor different from the GABA binding site and enhances the receptor's response to GABA. The GABA-B receptor is a G-protein coupled receptor (GPCR) that, upon activation, initiates a signaling cascade leading to neuronal inhibition.



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